

# n-Tricosane: A Comprehensive Technical Guide to its Natural Sources and Occurrence

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## Compound of Interest

Compound Name: Tricosane

Cat. No.: B166399

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## Abstract

**n-Tricosane** (C<sub>23</sub>H<sub>48</sub>) is a straight-chain saturated hydrocarbon found ubiquitously in the natural world, playing significant roles in the chemical ecology of plants and insects. As a major component of epicuticular waxes and essential oils, it forms a protective barrier on plant surfaces and contributes to their characteristic aromas. In the insect kingdom, **n-tricosane** is a key constituent of cuticular hydrocarbons, where it functions in preventing desiccation and acts as a semiochemical, mediating intra- and interspecific communication. This technical guide provides an in-depth overview of the natural sources and occurrence of **n-tricosane**, presenting quantitative data, detailed experimental protocols for its analysis, and visual representations of its biosynthetic and signaling contexts.

## Natural Occurrence of n-Tricosane

**n-Tricosane** is widely distributed across the plant and animal kingdoms, primarily as a component of complex lipid mixtures. Its presence is most notable in the epicuticular wax of plants and the cuticular hydrocarbons of insects.

## Occurrence in the Plant Kingdom

**n-Tricosane** is a significant component of the protective waxy layer on the cuticle of many plants, contributing to their defense against environmental stressors such as water loss and UV

radiation. It is also found in the essential oils of various aromatic plants.

The epicuticular wax is the outermost layer of the plant cuticle and is composed of a complex mixture of long-chain aliphatic and cyclic compounds. n-Alkanes, including n-**tricosane**, are major constituents of these waxes.

Table 1: Quantitative Occurrence of n-**Tricosane** in Plant Epicuticular Waxes

Plant Species	Plant Part	n-Tricosane Concentration (% of total alkanes)	Reference
Rosa canina	Leaves (adaxial side)	52%	[1]
Brassica napus	Leaves	Present (relative abundance varies)	[2]
Gossypium arboreum	Leaves	Present (quantification relative to internal standard)	[3]

Essential oils are volatile aromatic compounds extracted from plants. n-**Tricosane** has been identified as a constituent in the essential oils of several plant species.

Table 2: Quantitative Occurrence of n-**Tricosane** in Plant Essential Oils

Plant Species	Plant Part	n-Tricosane Concentration (% of total oil)	Reference
Allamanda cathartica	Flowers	17.0%	[4]
Salvia spp.	Aerial parts	0.1%	[5]
Aerva javanica	Seeds	Present (detected by GC-MS)	
Periploca laevigata	Aerial parts	Present (detected by GC-MS)	

## Occurrence in the Animal Kingdom

In insects, **n-tricosane** is a prominent component of cuticular hydrocarbons (CHCs), which cover their exoskeleton. CHCs are crucial for preventing dehydration and are also involved in chemical communication.

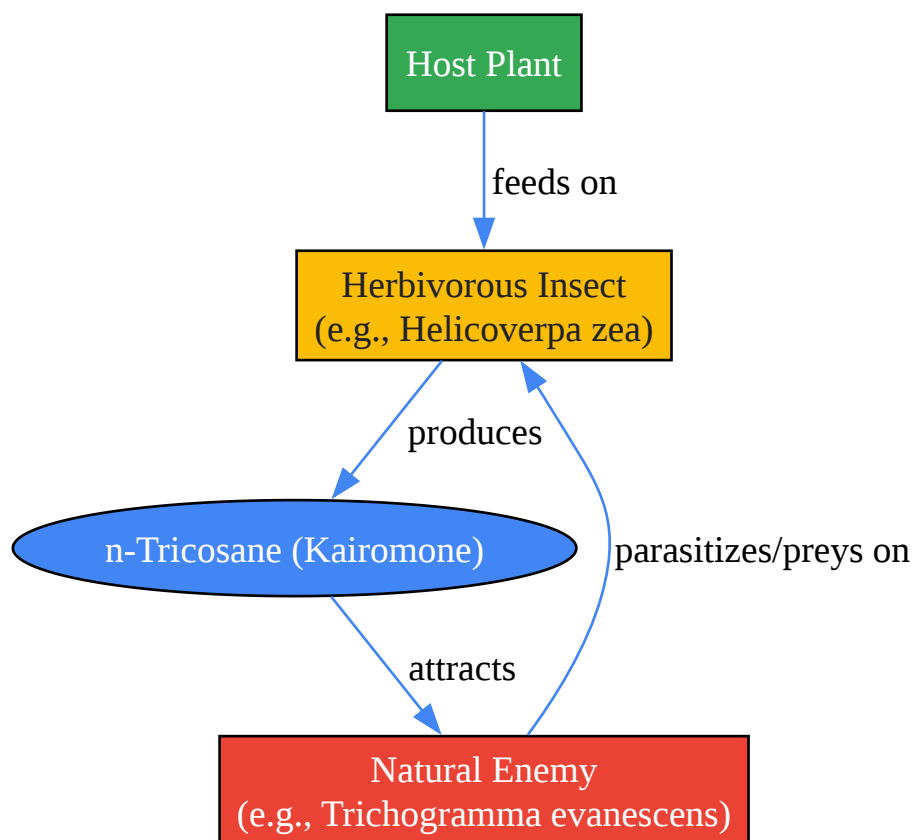
Table 3: Quantitative Occurrence of **n-Tricosane** in Insects

Insect Species	Life Stage/Caste	n-Tricosane Concentration	Reference
Oecophylla smaragdina (Green Tree Ant)	Worker (Dufour's gland)	25.83% of hydrocarbons	[6]
Anopheles albimanus	Adult Female	~40% reduction after blood meal	[7]
Helicoverpa zea (Corn earworm)	Adult (wing scales)	Acts as a kairomone for T. evanescens	[8]
Schistocerca piceifrons piceifrons (Central American Locust)	Adult	Present in cuticular extracts	[2]

## Biosynthesis and Ecological Role

### Biosynthesis of n-Tricosane in Plants

The biosynthesis of very-long-chain alkanes like **n-tricosane** in plants occurs in the endoplasmic reticulum of epidermal cells. The process starts with the elongation of C16 and C18 fatty acids by a fatty acid elongase (FAE) complex. The resulting very-long-chain fatty acids (VLCFAs) are then shunted into the alkane-forming pathway. This pathway involves a two-step process where the VLCFA is first reduced to an aldehyde, which is then decarbonylated to form the final alkane with one less carbon atom. The core components of the alkane synthesis complex in *Arabidopsis thaliana* have been identified as ECERIFERUM1 (CER1) and ECERIFERUM3 (CER3).



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